

RS-102221 hydrochloride solubility in DMSO and aqueous solutions

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Compound of Interest

Compound Name: RS-102221 hydrochloride

Cat. No.: B1680047

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Technical Support Center: RS-102221 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility, handling, and use of **RS-102221 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is **RS-102221 hydrochloride**?

RS-102221 hydrochloride is a potent and selective 5-HT_{2C} receptor antagonist with a K_i value of 10 nM.^{[1][2]} It demonstrates approximately 100-fold selectivity for the 5-HT_{2C} receptor over the 5-HT_{2A} and 5-HT_{2B} receptor subtypes.^{[3][4]} This compound is utilized in research to investigate the role of the 5-HT_{2C} receptor in various physiological processes.

Q2: What is the solubility of **RS-102221 hydrochloride** in DMSO?

The solubility of **RS-102221 hydrochloride** in DMSO is high, though values may vary slightly between suppliers. It is recommended to use fresh, anhydrous DMSO for optimal solubility, as hygroscopic (water-absorbing) DMSO can negatively impact the solubility of the product.^[2]

Data Presentation: Solubility in DMSO

Supplier	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
Tocris Bioscience	100	Not Specified	
MedChemExpress	125	192.58	Requires sonication for dissolution.[2]

Q3: What is the solubility of **RS-102221 hydrochloride** in aqueous solutions?

While specific quantitative data for the solubility of **RS-102221 hydrochloride** in aqueous solutions is not readily available, the hydrochloride salt form is generally expected to have enhanced water solubility compared to the free base form.[1] For in vivo studies, it has been administered via intraperitoneal (i.p.) injection, suggesting it can be prepared in a physiologically compatible aqueous buffer.[2][4]

Q4: How should I prepare a stock solution of **RS-102221 hydrochloride**?

For in vitro experiments, it is common to prepare a concentrated stock solution in DMSO. For example, to prepare a 10 mM stock solution, you would dissolve the compound in the appropriate volume of DMSO. The provided experimental workflow diagram outlines the general steps for preparing a stock solution.

Q5: What is the mechanism of action of **RS-102221 hydrochloride**?

RS-102221 hydrochloride acts as an antagonist at the serotonin 2C (5-HT_{2C}) receptor.[4] The 5-HT_{2C} receptor is a G protein-coupled receptor (GPCR) that, upon activation by serotonin, primarily couples to Gq/11 proteins. This initiates a signaling cascade involving phospholipase C (PLC) and subsequent downstream effectors.[5][6] By blocking this receptor, **RS-102221 hydrochloride** prevents the initiation of this signaling pathway.

Troubleshooting Guides

Issue: Difficulty dissolving **RS-102221 hydrochloride** in DMSO.

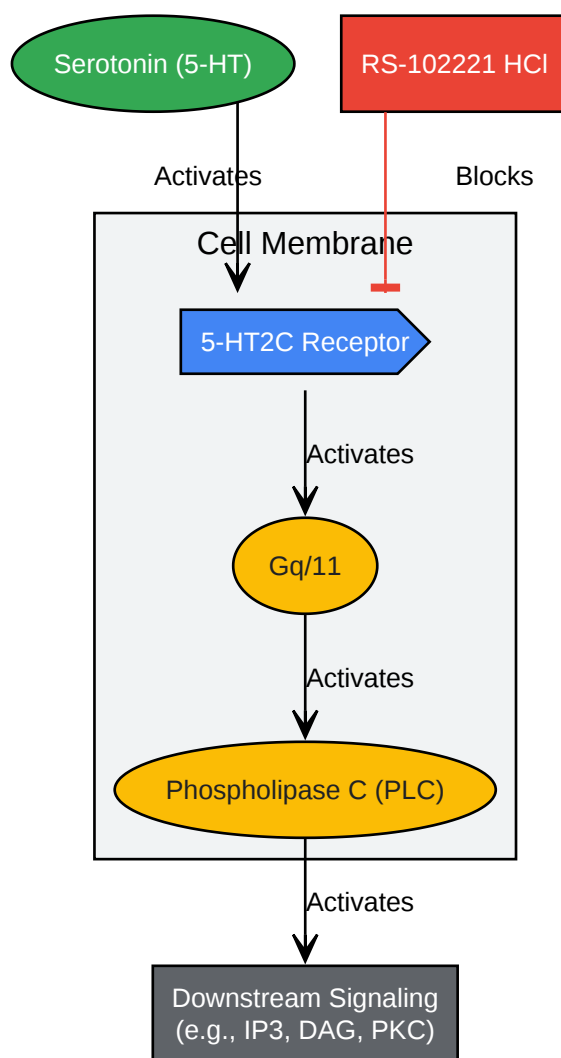
- Solution 1: Use fresh, anhydrous DMSO. DMSO is hygroscopic and can absorb moisture from the air, which may reduce the solubility of the compound.^[2] Using a new, sealed bottle of anhydrous DMSO is recommended.
- Solution 2: Apply sonication. As recommended by some suppliers, using an ultrasonic bath can aid in the dissolution of **RS-102221 hydrochloride** in DMSO.^[2]
- Solution 3: Gentle warming. Gently warming the solution (e.g., to 37°C) may also help to increase solubility. However, be cautious and avoid excessive heat to prevent degradation of the compound.

Issue: Precipitation of the compound upon dilution in aqueous buffer.

- Solution 1: Lower the final concentration. The solubility in aqueous solutions is lower than in DMSO. If precipitation occurs, try diluting the DMSO stock solution further into your aqueous buffer to achieve a lower final concentration.
- Solution 2: Use a vehicle with a co-solvent. For in vivo studies or cell-based assays that are sensitive to DMSO, it may be necessary to use a vehicle containing a co-solvent (e.g., Tween 80, ethanol) to maintain solubility in the aqueous medium. The final concentration of any organic solvent should be tested for its effect on the experimental system.

Experimental Protocols & Visualizations

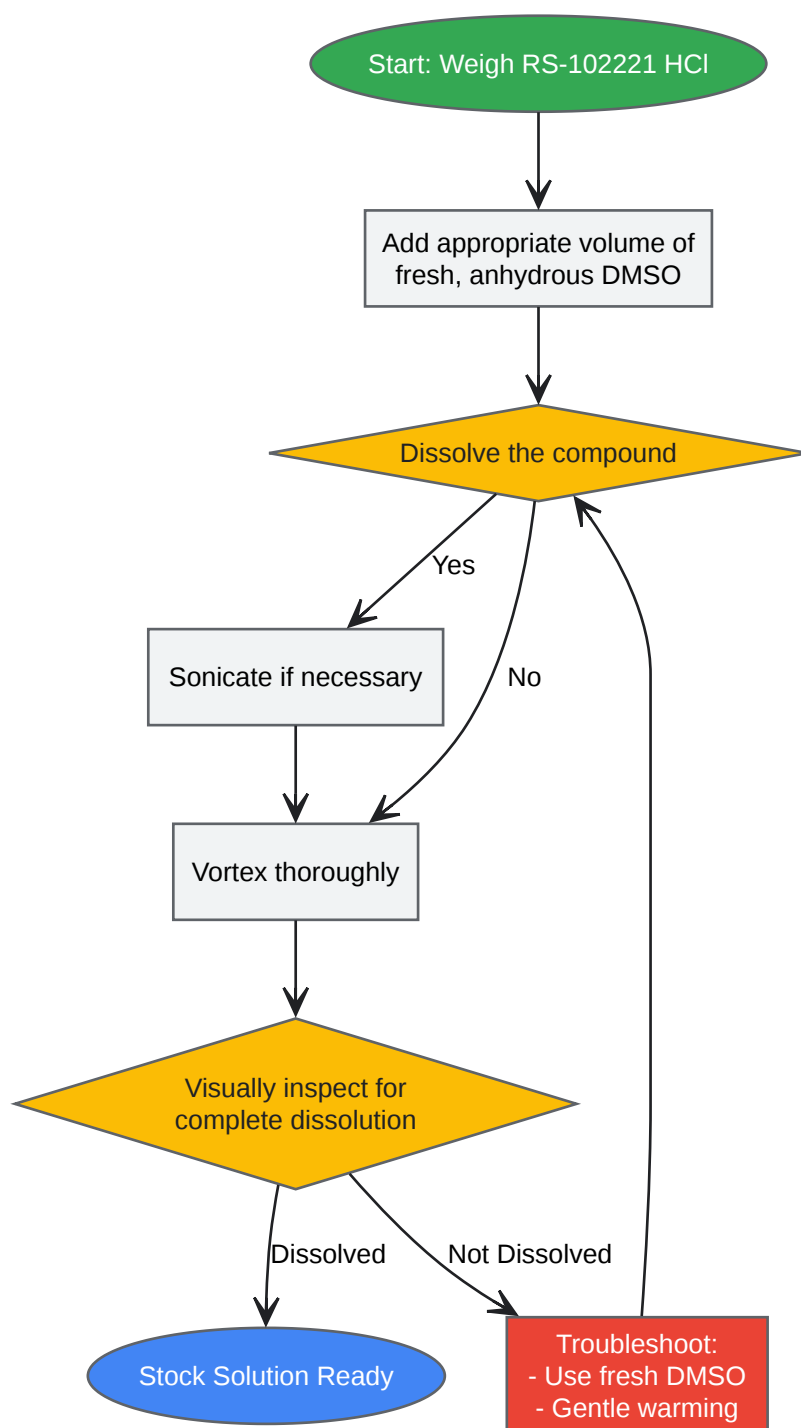
Signaling Pathway of 5-HT_{2C} Receptor and Inhibition by RS-102221 Hydrochloride



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Caption: 5-HT2C receptor signaling pathway and antagonism by RS-102221 HCl.

Experimental Workflow: Preparation of RS-102221 Hydrochloride Stock Solution



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Caption: Workflow for preparing a stock solution of **RS-102221 hydrochloride**.

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